

Application Note: Precision Thermometry in N6-Cyclohexyladenosine (CHA) Induced Hypothermia Models

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Compound of Interest

Compound Name: N6-Cyclohexyladenosine

Cat. No.: B1222039

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) agonists.

Executive Summary

N6-Cyclohexyladenosine (CHA) is a potent, selective Adenosine A1 Receptor (

) agonist used to induce a state of "synthetic torpor" or therapeutic hypothermia in non-hibernating rodents. Unlike standard drug challenges, CHA administration renders homeothermic animals temporarily poikilothermic (cold-blooded). Consequently, the core body temperature (

) becomes strictly dependent on the ambient temperature (

).

This guide details the protocols for accurately measuring

drops that can exceed 10°C in under 60 minutes. It contrasts the "Gold Standard" of implantable telemetry with accessible rectal thermometry, emphasizing the critical role of environmental control in avoiding experimental artifacts.

Pharmacological Mechanism & Thermal Physiology[1][2][3]

To measure the effect of CHA, one must understand that it does not merely "lower temperature"; it lowers the hypothalamic set-point and inhibits thermogenesis.

The "Poikilothermic Switch"

Upon binding to central

receptors, CHA inhibits the release of norepinephrine in Brown Adipose Tissue (BAT), effectively shutting down non-shivering thermogenesis. Simultaneously, it induces peripheral vasodilation. The animal loses the ability to defend its body temperature against a cold gradient.

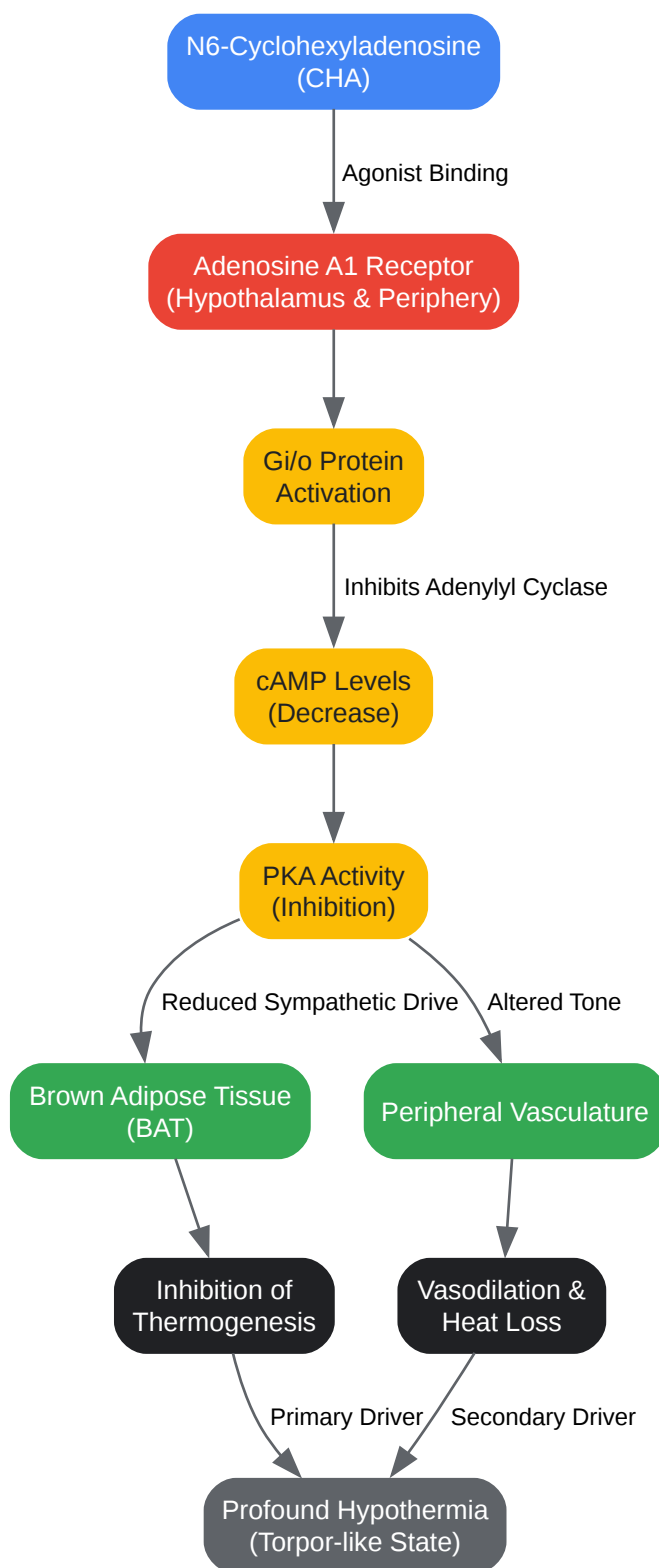
Critical Insight: If you administer CHA at a

of 30°C (thermoneutrality), you may observe no hypothermia. The profound cooling effect is only revealed when

is lower than the animal's set point (e.g., 20°C–22°C).

Signaling Pathway Diagram

The following diagram illustrates the suppression of thermogenesis via the pathway.[1]



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Figure 1: Mechanism of CHA-induced hypothermia via A1AR-mediated suppression of metabolic heat production.

Experimental Design & Dosing Strategies

Dosing Parameters

The magnitude of hypothermia is dose-dependent, but the rate of cooling is determined by the thermal gradient (

).

Parameter	Low Dose (Mild)	High Dose (Deep Torpor)	Route	Notes
Dose (Rat)	0.1 – 0.5 mg/kg	1.0 – 5.0 mg/kg	IP / IV	IV requires slow infusion (0.25 mg/kg/h) to avoid bradycardia-induced mortality.
Dose (Mouse)	0.05 – 0.1 mg/kg	0.5 – 2.0 mg/kg	IP	Mice cool 2x faster than rats due to surface-area-to-mass ratio.
Target	33°C – 35°C	20°C – 28°C	-	Requires of ~20°C to achieve deep targets.
Duration	1 – 3 Hours	6 – 24 Hours	-	High doses may require external rewarming support.

The "Ambient Lock" Technique

To ensure reproducibility, do not rely on "room temperature."

- Standardize

: Place animals in an environmental chamber set to exactly $22.0^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$.

- Verify Airflow: High airflow increases convective cooling. Keep air exchange constant.

Measurement Techniques: Protocols & Comparison

Technique A: Implantable Telemetry (Gold Standard)

Best for: Long-term studies, circadian analysis, stress-free data.

Why it wins: CHA effects can last 24+ hours.[\[2\]](#) Telemetry allows you to monitor the "dive" into hypothermia and the spontaneous recovery without handling the animal. Handling stress (Stress-Induced Hyperthermia) can artificially raise

by $1-2^{\circ}\text{C}$, masking the CHA effect.

Protocol:

- Implantation: Implant transmitter (e.g., DSI TA-F40) intraperitoneally 7 days prior to CHA.
- Baseline: Record 24h baseline at .
- Administration: Inject CHA remotely or with minimal handling (<15 seconds).
- Sampling: Set sampling rate to 10 seconds for the first hour (rapid drop), then 1 minute thereafter.

Technique B: Rectal Thermometry (Acute/Screening)

Best for: Dose-finding, short experiments (<4 hours).

The Risk: Repeated insertion causes rectal irritation and stress. The Fix: Use the "Hover" technique.

- Acclimation: Handle animals daily for 3 days prior to the study to reduce stress response.
- Probe Depth: Insert exactly 2.0 cm (mouse) or 4.0 cm (rat). Mark the probe. Shallow insertion measures the "shell" temp, which drops faster than the core.
- Frequency: Do not measure more frequently than every 30 minutes. Frequent handling counteracts the hypothermia.

Technique C: Infrared (IR) Thermography (Non-Invasive Proxy)

Best for: High-throughput screening.

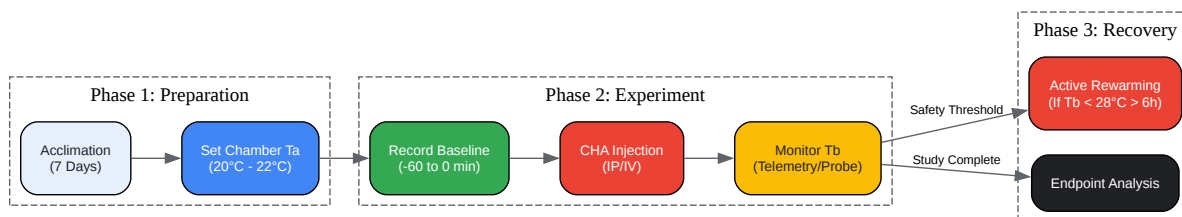
Correlation: Interscapular skin temperature (above BAT) correlates well with Core

(
) during the cooling phase.

- Shaving: Shave the interscapular region 24h prior.
- Capture: Image the animal from a fixed distance (30 cm).
- ROI Analysis: Measure the max temperature in the interscapular ROI.

Detailed Workflow: CHA-Induced Torpor

This workflow integrates the environmental control with the drug administration.



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Figure 2: Operational workflow for CHA administration and safety monitoring.

Step-by-Step Protocol

- Environmental Lock-in: Set environmental chamber to 22°C. Ensure animals have bedding (nesting material affects cooling rates—standardize this).
- Baseline Collection: Record

for 60 minutes. Stable baseline must be 37°C ± 0.5°C.
- Drug Preparation: Dissolve CHA in saline/DMSO (check solubility). Pre-warm solution to 37°C to avoid injection shock.
- Injection (Time 0): Administer CHA IP.
- The "Drop" Phase (0 - 60 mins):
 - Expect a lag of 10-15 minutes.
 - Rapid cooling follows (rates up to 6°C/hour in rats).
 - Telemetry users: Do not disturb.
 - Probe users: Measure at t=30 and t=60 min only.
- The "Plateau" Phase (1 - 6 hours):
 - Animal enters torpor-like state.[3][4] Heart rate drops (bradycardia).
 - Safety Check: If

drops below 20°C, the heart may fibrillate. Place animal on a heating pad set to 25°C to "clamp" the temperature.
- Recovery: Spontaneous rewarming usually begins as drug clears. If using high dose (1 mg/kg), active rewarming (heating lamp) may be required to ensure survival.

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